

Synthesis of thiomorpholine using Diethyl(2-phenoxyethyl)amine hydrochloride

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Compound of Interest

Compound Name: *Diethyl(2-phenoxyethyl)amine hydrochloride*

CAS No.: 21663-15-0

Cat. No.: B2947921

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Application Note: Synthesis of Thiomorpholine via Nucleophilic Cyclization

Executive Summary & Feasibility Analysis

Thiomorpholine is a six-membered saturated heterocycle containing both nitrogen and sulfur. It is a critical scaffold in medicinal chemistry, notably in the synthesis of antibiotics (e.g., Linezolid analogs) and antipsychotics.

Precursor Feasibility Study

The following table contrasts the user-requested precursor with the validated scientific standard.

Feature	Requested: Diethyl(2-phenoxyethyl)amine HCl	Validated: Bis(2-chloroethyl)amine HCl
Structure		
Nitrogen Class	Tertiary (Stable, hard to de-alkylate)	Secondary (Ready for cyclization)
Leaving Groups	Phenoxy (Poor); Ethyl (None)	Chloride (Excellent)
Sulfur Source	None present	External ()
Reactivity	Unsuitable for thiomorpholine core synthesis.	Ideal for S-alkylation/cyclization.

Conclusion: The protocol below utilizes the Bis(2-chloroethyl)amine pathway, as it is the only chemically viable route involving an amine hydrochloride salt similar to the user's query.

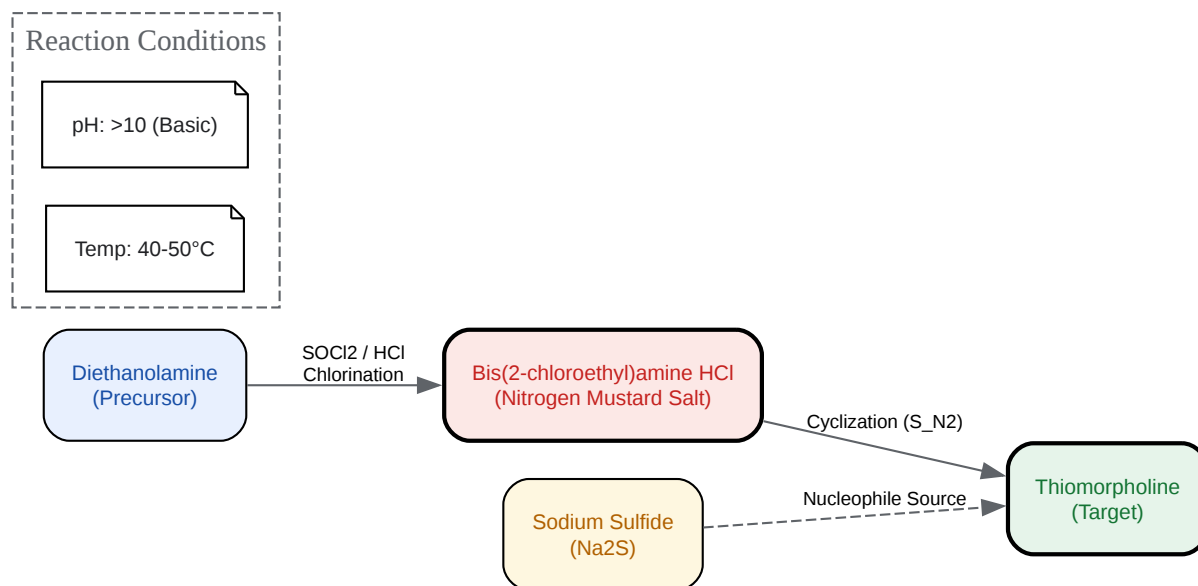
Reaction Mechanism & Pathway[1][2]

The synthesis proceeds via a double nucleophilic substitution (

). The sulfide anion (

) attacks the electrophilic carbons adjacent to the chlorine atoms, displacing the halides and closing the ring.

Pathway Visualization (Graphviz)



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Caption: Figure 1. Two-step synthesis pathway transforming Diethanolamine to Thiomorpholine via the reactive halide intermediate.

Detailed Experimental Protocol

Safety & Hazard Control

- **Warning:** The intermediate Bis(2-chloroethyl)amine is a "nitrogen mustard" class compound. It is a potent vesicant (blister agent) and alkylating agent.
- **Controls:** All operations must be performed in a functioning fume hood. Double-gloving (Nitrile over Lamine) is mandatory. Sodium hypochlorite (bleach) must be available to neutralize spills.

Reagents and Materials

Reagent	CAS No.[1]	Equiv.[2][3][4][5][6]	Role
Bis(2-chloroethyl)amine HCl	821-48-7	1.0	Electrophilic Precursor
Sodium Sulfide Nonahydrate ()	1313-84-4	1.5	Sulfur Nucleophile
Ethanol (95%)	64-17-5	Solvent	Reaction Medium
Sodium Hydroxide (NaOH)	1310-73-2	2.0	Base / HCl Scavenger
Diethyl Ether	60-29-7	-	Extraction Solvent

Step-by-Step Methodology

Phase 1: Preparation of the Sulfide Solution

- **Dissolution:** In a 500 mL 3-neck round-bottom flask equipped with a reflux condenser and magnetic stir bar, dissolve Sodium Sulfide Nonahydrate (1.5 equiv) in a minimum volume of water/ethanol (1:1 v/v).
- **Thermal Equilibration:** Heat the solution to 40°C using an oil bath. Ensure complete dissolution of the sulfide crystals.

Phase 2: Cyclization Reaction

- **Addition:** Prepare a solution of Bis(2-chloroethyl)amine hydrochloride (1.0 equiv) in water. Add this solution dropwise to the sulfide mixture over 30 minutes.
 - **Note:** The slow addition prevents the polymerization of the mustard intermediate.
- **Reflux:** Once addition is complete, increase temperature to reflux (approx. 85°C).
- **Duration:** Maintain reflux for 3 to 4 hours. The reaction progress can be monitored via TLC (eluent: MeOH/DCM 1:9).
 - **Observation:** The disappearance of the chlorinated starting material indicates conversion.

Phase 3: Work-up and Purification

- Basification: Cool the reaction mixture to room temperature. Add Sodium Hydroxide (NaOH) pellets slowly until the pH reaches 12-13.
 - Reasoning: This liberates the free amine form of Thiomorpholine from any hydrochloride salts formed during the reaction.
- Extraction: Extract the aqueous mixture with Diethyl Ether (mL). Thiomorpholine will partition into the organic phase.
- Drying: Combine organic layers and dry over anhydrous Magnesium Sulfate () for 20 minutes. Filter off the solid.^[4]
- Distillation: Remove the solvent under reduced pressure (Rotary Evaporator).
- Final Purification: Purify the crude oil via fractional distillation.
 - Boiling Point: Collect the fraction boiling at 169°C (at 760 mmHg).

Analytical Validation

To confirm the synthesis of Thiomorpholine (and not a linear byproduct), the following analytical data should be verified:

- Physical State: Clear, colorless to pale yellow liquid.
- Refractive Index (): 1.5480.
- ¹H NMR (CDCl₃, 400 MHz):
 - 3.05 (m, 4H,)
 - 2.60 (m, 4H,

)

- 1.80 (br s, 1H,

)

- Interpretation: The symmetry of the peaks confirms the cyclic structure. A complex multiplet pattern would indicate incomplete cyclization (linear species).

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield (<40%)	Polymerization of mustard intermediate.	Dilute the reaction mixture; Ensure addition of amine to sulfide is slow.
Product Color (Dark)	Oxidation of sulfur. [5]	Perform reaction under Nitrogen () or Argon atmosphere.
Incomplete Conversion	Old/Wet Sodium Sulfide.	Use fresh or recrystallize before use.

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